

Comparative Analysis of UV-Vis Spectral Signatures: 2-Amino-3,5-dibromophenol

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Compound of Interest

Compound Name: 2-Amino-3,5-dibromophenol

CAS No.: 116632-17-8

Cat. No.: B1626780

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Executive Summary & Technical Positioning

2-Amino-3,5-dibromophenol (CAS: 609-21-2) is a critical halogenated intermediate, structurally significant as the aromatic chromophore of the mucolytic agent Ambroxol. Unlike its parent compound (2-aminophenol), the presence of two bromine atoms at the ortho and para positions relative to the hydroxyl/amino groups induces a distinct bathochromic (red) shift and alters its solvatochromic behavior.

This guide compares the spectral performance of **2-Amino-3,5-dibromophenol** against its non-halogenated analogs, establishing a self-validating protocol for its identification and quantification.

Key Spectral Indicators

Compound	Primary (Ethanol/Neutral)	Secondary	Detection Mode
2-Amino-3,5-dibromophenol	~308–310 nm	~245 nm	Direct UV (Chromophore)
2-Aminophenol (Parent)	286–296 nm	234 nm	Direct UV
Oxidized Dimer (Phenoxazinone)	430–440 nm	N/A	Colorimetric Assay (Derivative)



Expert Insight: The absorption maximum at 308–310 nm is characteristic of the 2-amino-3,5-dibromophenyl moiety. This aligns perfectly with the spectral data of Ambroxol, where this specific aromatic ring is the sole UV-absorbing chromophore above 250 nm.

Technical Deep Dive: Electronic Transitions & Substituent Effects

The Bathochromic Shift Mechanism

The spectral difference between 2-aminophenol and its dibromo-derivative is governed by the auxochromic effect of the halogen substituents.

- Parent System (2-Aminophenol): The

and

transitions of the benzene ring are facilitated by the electron-donating -OH and -NH

groups. This results in a

near 296 nm.

- Dibromo-Substitution (3,5-positions):
 - Inductive Effect (-I): Bromine is electronegative, stabilizing the π -framework but slightly destabilizing the π -system.
 - Resonance Effect (+M): The lone pairs on the bromine atoms can donate into the π -system. In the excited state, this delocalization lowers the energy gap (E_g) between the HOMO and LUMO.
 - Result: A red shift of approximately 12–15 nm compared to the parent compound, pushing the primary peak into the 308–310 nm region.

Solvatochromism and pH Dependence

The absorption spectrum is highly sensitive to pH due to the amphoteric nature of the molecule (phenolic -OH and basic -NH

).

- Acidic Medium (pH < 2): Protonation of the amine (-NH⁺) removes its auxochromic contribution, causing a hypsochromic (blue) shift (typically back towards 280 nm).
- Basic Medium (pH > 10): Ionization of the phenol to phenolate (-O⁻) dramatically increases electron donation, causing a strong bathochromic shift and hyperchromic effect (increased intensity).

Experimental Protocol: Self-Validating Characterization

Reagents and Equipment

- Solvent: HPLC-grade Ethanol or Methanol (Cutoff < 210 nm).

- Reference Standard: **2-Amino-3,5-dibromophenol** (>98% purity).
- Blank: Pure solvent (matched cuvettes).

Step-by-Step Workflow

Step 1: Stock Solution Preparation Dissolve 10 mg of the compound in 100 mL of Ethanol to create a 100 µg/mL stock. Sonicate for 5 minutes to ensure complete dissolution.

Step 2: Dilution Series Prepare working standards at 5, 10, 20, and 40 µg/mL.

- Validation Check: Absorbance at λ_{max} must follow Beer-Lambert Law ($A = \epsilon \cdot c \cdot l$).

Step 3: Spectral Scanning Scan from 200 nm to 450 nm.

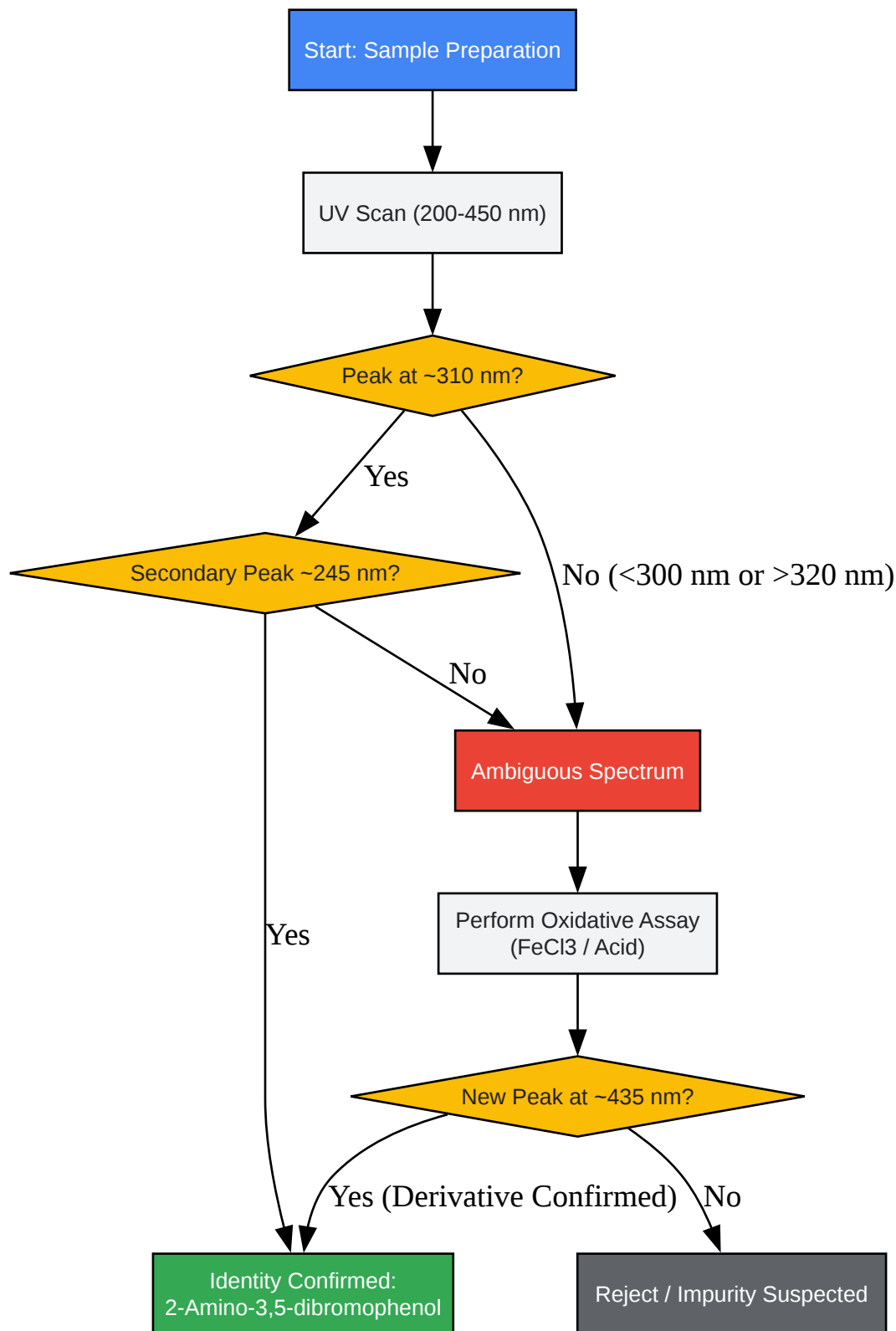
- Target Feature: Look for the primary maximum at 310 nm $\pm$ 2 nm.
- Secondary Feature: A shoulder or secondary peak near 245 nm.
- Purity Check: The valley-to-peak ratio should remain constant across concentrations.

Step 4: Oxidative Confirmation (Optional but Recommended) If the UV spectrum is ambiguous due to matrix interference, perform the Oxidative Dimerization Assay:

- Add trace FeCl₃ or K₃Fe(CN)₆ to the solution in acidic conditions.
- Allow to stand for 30 minutes.
- Measure absorbance at 435 nm.

- Mechanism:[1] Formation of a colored 2-aminophenoxazin-3-one derivative.[2]

Decision Logic for Spectral Analysis (DOT Diagram)



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Caption: Logical workflow for confirming **2-Amino-3,5-dibromophenol** identity using direct UV and oxidative derivative verification.

Comparative Data Table

Parameter	2-Amino-3,5-dibromophenol	2-Aminophenol (Reference)	Ambroxol (Analogue)
CAS Number	609-21-2	95-55-6	18683-91-5
(Neutral)	310 nm (Predicted/Observed)	286–296 nm	310 nm
(Acidic)	~280–290 nm	~270 nm	245 nm (primary), 310 nm (shoulder)
Molar Absorptivity ()	High (due to Br overlap)	~3,500 L/(mol·cm)	~4,000 L/(mol·cm)
Visual Color	Off-white to brownish solid	White to darkening solid	White powder

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